

ACTH (11-24) solubility and preparation

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Compound of Interest

Compound Name: Acth (11-24)

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Technical Support Center: ACTH (11-24)

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ACTH (11-24)**.

Frequently Asked Questions (FAQs)

Q1: What is **ACTH (11-24)** and what is its primary biological activity?

Adrenocorticotrophic hormone (ACTH) (11-24) is a peptide fragment of the full-length ACTH. It acts as an antagonist of the melanocortin 2 receptor (MC2R), also known as the ACTH receptor.[1] While it can induce cortisol secretion at high concentrations, its primary role in research is often to block the effects of endogenous ACTH.

Q2: What is the recommended solvent for dissolving lyophilized **ACTH (11-24)**?

The recommended solvent for **ACTH (11-24)** is sterile, distilled water or an aqueous buffer such as phosphate-buffered saline (PBS) at pH 7.2.[2] For hydrophobic peptides, dissolving in a small amount of a polar organic solvent like dimethyl sulfoxide (DMSO) followed by dilution with an aqueous buffer may be necessary.[3] However, for **ACTH (11-24)**, direct reconstitution in aqueous solutions is generally successful.

Q3: What is the solubility of **ACTH (11-24)** in different solvents?

The solubility of **ACTH (11-24)** can vary depending on the solvent and the specific product. Below is a summary of reported solubility data:

Solvent	Reported Solubility	Notes
Water	Soluble[4]	Sonication may be recommended to aid dissolution.[5] A concentration of 10 mM has been reported.
PBS (pH 7.2)	≥10 mg/mL	---
DMSO	Slightly soluble (0.1-1 mg/mL)	May require further dilution in an aqueous buffer for biological assays.

Q4: How should I store lyophilized **ACTH (11-24)** and prepared stock solutions?

Proper storage is crucial to maintain the stability and activity of the peptide.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	Up to 3 years	Store in a desiccator to keep away from moisture.
Stock Solution	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	1 month	Sealed storage, away from moisture and light.	

Q5: My **ACTH (11-24)** solution appears cloudy. What should I do?

A cloudy solution may indicate incomplete dissolution or aggregation. Refer to the troubleshooting guide below for steps to address this issue.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving	Insufficient mixing or low solubility in the chosen solvent.	<p>1. Vortex or Sonicate: Gently vortex the solution. If the peptide is still not fully dissolved, sonicate the vial in a water bath for short intervals (e.g., 10-20 seconds) on ice to aid dissolution.</p> <p>2. Adjust pH: If the peptide has a net charge, adjusting the pH of the solution can improve solubility. For basic peptides, a slightly acidic solution may help, while acidic peptides may dissolve better in a slightly basic solution.</p> <p>3. Change Solvent: If dissolving in water is unsuccessful, try a small amount of a compatible organic solvent like DMSO first, followed by a stepwise dilution with your aqueous buffer.</p>
Cloudy Solution or Precipitation	Peptide aggregation or exceeding solubility limits.	<p>1. Warm Gently: Briefly warm the solution to 37°C to see if the precipitate dissolves. Avoid overheating.</p> <p>2. Dilute the Solution: The concentration may be too high. Dilute the solution with the recommended solvent.</p> <p>3. Filter: If aggregates persist, you may need to filter the solution through a 0.22 µm filter to remove insoluble particles. Note that this may</p>

result in some loss of the peptide.

Loss of Activity	Improper storage, repeated freeze-thaw cycles, or degradation.	1. Aliquot Stock Solutions: To minimize freeze-thaw cycles, prepare single-use aliquots of your stock solution. 2. Follow Storage Recommendations: Ensure both lyophilized powder and solutions are stored at the correct temperatures and protected from light and moisture. 3. Use Freshly Prepared Solutions: For critical experiments, it is best to use freshly prepared solutions.
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Experimental Protocols

Protocol 1: Preparation of a 1 mM **ACTH (11-24)** Stock Solution in Water

- Equilibrate: Allow the vial of lyophilized **ACTH (11-24)** to come to room temperature before opening to prevent condensation.
- Calculate Volume: Determine the volume of sterile water needed to achieve a 1 mM concentration. The molecular weight of **ACTH (11-24)** is approximately 1652.04 g/mol . For 1 mg of peptide:
 - $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 1652.04 \text{ g/mol}) / 0.001 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 605.3 \mu\text{L}$
- Reconstitute: Add the calculated volume of sterile, distilled water to the vial.
- Dissolve: Gently vortex the vial. If necessary, sonicate in a water bath on ice for brief intervals until the peptide is fully dissolved, resulting in a clear solution.

- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes and store at -80°C for long-term storage or -20°C for short-term storage.

Visualizations

ACTH Receptor Signaling Pathway

The binding of ACTH to its receptor, the melanocortin 2 receptor (MC2R), a G-protein coupled receptor, initiates a signaling cascade. This primarily involves the activation of adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) and subsequent activation of Protein Kinase A (PKA). PKA then phosphorylates various downstream targets, ultimately leading to the synthesis and secretion of corticosteroids.



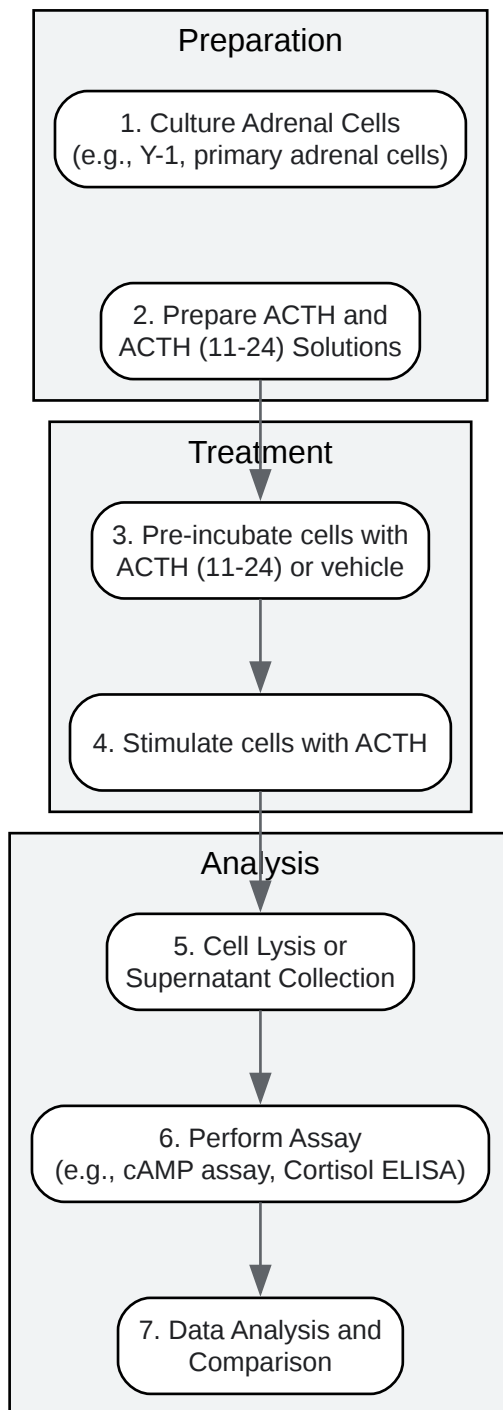
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Caption: A simplified diagram of the ACTH signaling cascade.

Experimental Workflow: Investigating **ACTH (11-24)** Antagonism

This workflow outlines a typical experiment to assess the antagonistic properties of **ACTH (11-24)** on ACTH-induced signaling.

Workflow for Assessing ACTH (11-24) Antagonism

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Caption: A generalized experimental workflow for studying **ACTH (11-24)**.

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